

Application Notes and Protocols for In Vivo Administration of Mrk-740-NC

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Compound of Interest

Compound Name: Mrk-740-NC

Cat. No.: B15584149

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Introduction

Mrk-740-NC is the negative control compound for Mrk-740, a potent and selective inhibitor of the histone methyltransferase PRDM9.^{[1][2][3]} PRDM9 plays a critical role in meiosis by catalyzing the trimethylation of histone H3 at lysine 4 (H3K4me3) and lysine 36 (H3K36me3), which in turn designates recombination hotspots.^{[4][5][6]} Dysregulation of PRDM9 has been implicated in genomic instability and oncogenesis.^{[1][3]} In experimental settings, **Mrk-740-NC** serves as an essential tool to distinguish the specific effects of PRDM9 inhibition by Mrk-740 from any off-target or non-specific effects of the chemical scaffold. This document provides detailed application notes and protocols for the in vivo administration and dosage of **Mrk-740-NC**, primarily focusing on direct testicular microinjection in mouse models, as this is the currently documented method of in vivo application.

Data Presentation

The following table summarizes the key quantitative data for Mrk-740 and its negative control, **Mrk-740-NC**. This information is crucial for designing and interpreting in vivo experiments.

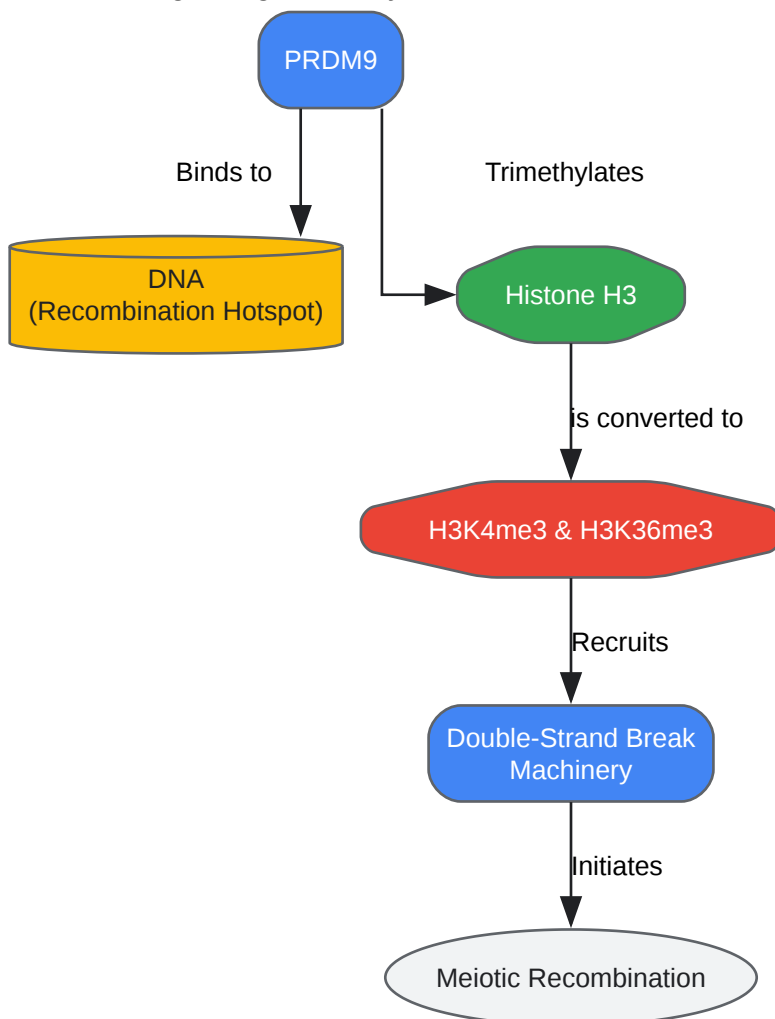
| Compound | Target | In Vitro IC ₅₀ (PRDM9) | Cellular IC ₅₀ (H3K4me3 inhibition) | Recommended In Vitro Concentration (Negative Control) |
|------------|---------------------------|--------------------------------------|--|---|
| Mrk-740 | PRDM9 | 80 ± 16 nM | 0.8 µM | N/A |
| Mrk-740-NC | N/A (Negative Control) | > 100 µM | No inhibition up to 10 µM | Up to 10 µM |

Data compiled from multiple sources.

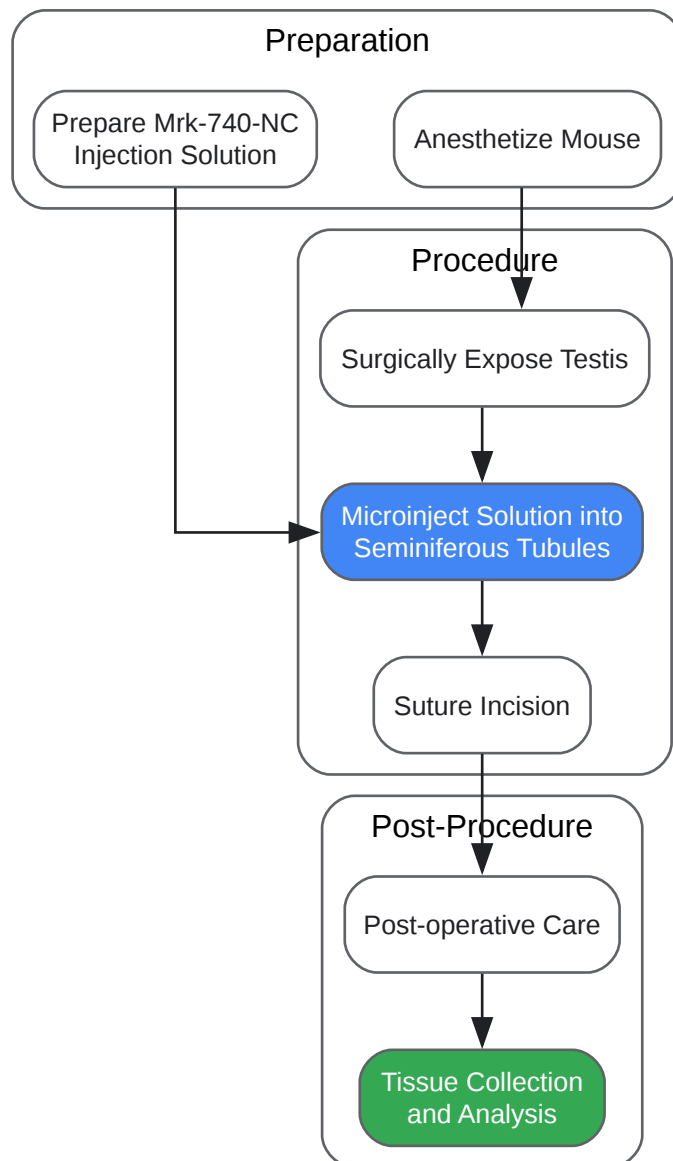
Signaling Pathway of PRDM9

The diagram below illustrates the signaling pathway of PRDM9. PRDM9 binds to specific DNA sequences in meiotic cells and trimethylates histone H3 on lysines 4 and 36. This histone modification creates a specific chromatin environment that is recognized by the machinery responsible for initiating meiotic recombination through double-strand breaks.

PRDM9 Signaling Pathway in Meiotic Recombination



In Vivo Administration Workflow for Mrk-740-NC



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